

1-Methylimidazolium chloride safety and handling precautions

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Compound of Interest

Compound Name: 1-Methylimidazolium chloride

Cat. No.: B1589782

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An In-depth Technical Guide to the Safety and Handling of **1-Methylimidazolium Chloride**
For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Methylimidazolium chloride is an ionic liquid with a range of applications in research and industry. As with any chemical substance, a thorough understanding of its hazard profile and proper handling procedures is essential to ensure the safety of laboratory and manufacturing personnel. This technical guide provides a comprehensive overview of the safety and handling precautions for **1-Methylimidazolium chloride**, compiled from available safety data sheets and toxicological information. It covers hazard identification, first aid measures, firefighting protocols, accidental release measures, handling and storage, and personal protective equipment. Quantitative data is presented in structured tables for ease of reference, and logical workflows for safety procedures are illustrated with diagrams.

Chemical Identification and Physical Properties

1-Methylimidazolium chloride is an organic salt with the chemical formula $C_4H_7ClN_2$.^[1] It is identified by the CAS number 35487-17-3.^{[2][3][4][5]}

Table 1: Physical and Chemical Properties of **1-Methylimidazolium Chloride**

| Property | Value | Reference |
|-------------------|--|--------------|
| Molecular Formula | C ₄ H ₇ CIN ₂ | [1] |
| Molecular Weight | 118.56 g/mol | [1][2][3] |
| CAS Number | 35487-17-3 | [2][3][4][5] |
| Appearance | Solid | [4] |
| Odor | No characteristic odor | [4] |
| Melting Point | > Room Temperature | [6] |
| Flash Point | Not applicable | |
| Stability | Stable under recommended storage conditions. | [4] |

Hazard Identification and Classification

1-Methylimidazolium chloride is classified as a hazardous substance. The GHS/CLP classifications are summarized below.

Table 2: GHS Hazard Classification for **1-Methylimidazolium Chloride**

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Acute toxicity, Oral | 4 | H302: Harmful if swallowed |
| Skin irritation | 2 | H315: Causes skin irritation |
| Eye irritation | 2 | H319: Causes serious eye irritation |
| Specific target organ toxicity — single exposure (Respiratory tract irritation) | 3 | H335: May cause respiratory irritation |

Source:[1][2][4][5]

Signal Word: Warning[2][4][5]

Hazard Pictograms:

 alt text

Toxicological Information

Detailed toxicological studies specifically for **1-Methylimidazolium chloride** are not extensively available in the public domain. However, data for structurally similar ionic liquids, such as 1-Butyl-3-methylimidazolium chloride, can provide an indication of the potential hazards.

Table 3: Acute Toxicity Data for Structurally Similar Ionic Liquids

| Substance | Test | Species | Route | Value | Reference |
|--------------------------------------|------|---------|--------|------------------|-----------|
| 1-Butyl-3-methylimidazolium chloride | LD50 | Rat | Oral | >50 - <300 mg/kg | [7] |
| 1-Butyl-3-methylimidazolium chloride | LD50 | Rat | Dermal | >2000 mg/kg | [8] |

It is important to note that toxicity can vary based on the specific alkyl chain length and counter-ion of the imidazolium salt.[1][9][10]

Key Health Effects:

- Ingestion: Harmful if swallowed.[1][2][4][5] Ingestion may cause irritation of the mucous membranes in the mouth, pharynx, esophagus, and gastrointestinal tract.[8]
- Inhalation: May cause respiratory irritation.[1][2][4][5]
- Skin Contact: Causes skin irritation.[1][2][4][5]
- Eye Contact: Causes serious eye irritation.[1][2][4][5]

First Aid Measures

Immediate medical attention is recommended in case of significant exposure.

Table 4: First Aid Procedures for **1-Methylimidazolium Chloride**

| Exposure Route | Procedure |
|----------------|--|
| Ingestion | Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. |
| Inhalation | Move the exposed person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention. |
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. |
| Eye Contact | Immediately rinse eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. |

Source:[4]

Firefighting Measures

Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]

Specific Hazards Arising from the Chemical: Combustion may produce toxic gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[4]

Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective clothing.[4]

Accidental Release Measures

Personal Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For larger spills, a respirator may be necessary.
- Avoid breathing dust or vapors.
- Ensure adequate ventilation.
- Evacuate personnel from the immediate area.

Environmental Precautions:

- Prevent the substance from entering drains or waterways.

Methods for Cleaning Up:

- For small spills, carefully sweep up the solid material and place it in a suitable, labeled container for disposal.
- Avoid generating dust.
- For larger spills, contain the material and collect it for disposal in accordance with local regulations.

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid inhalation of dust.[\[4\]](#)
- Use in a well-ventilated area.
- Keep away from heat, sparks, and open flames.[\[4\]](#)

- Wash hands thoroughly after handling.

Conditions for Safe Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.^[4]
- Keep away from strong oxidizing agents and bases.^[4]
- The substance is hygroscopic.

Exposure Controls and Personal Protective Equipment

Engineering Controls:

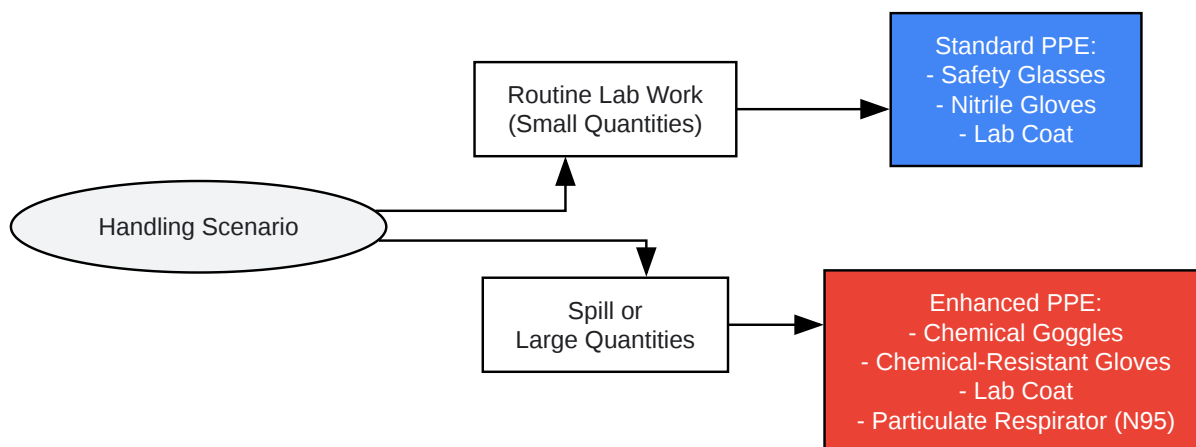
- Use in a well-ventilated area, preferably in a fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

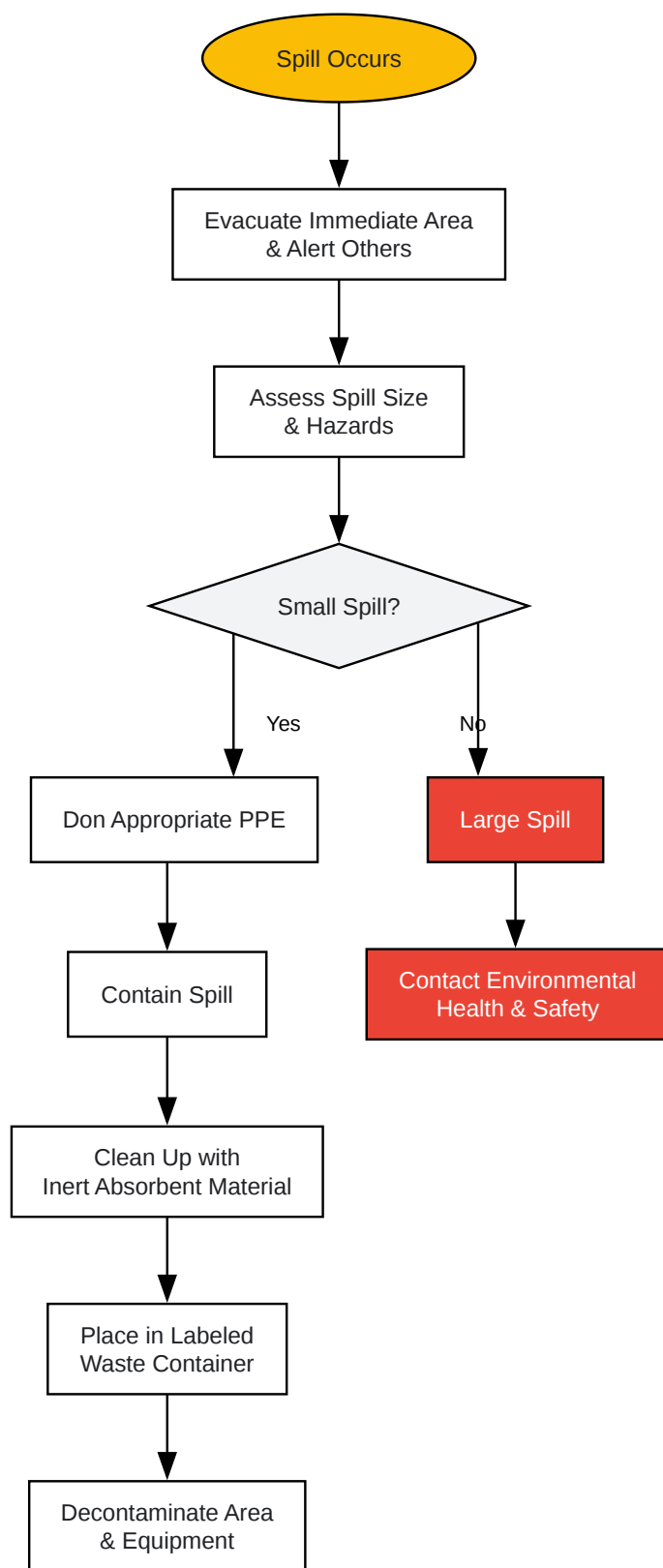
Personal Protective Equipment (PPE):

Table 5: Recommended Personal Protective Equipment

| Protection Type | Equipment |
|------------------------|---|
| Eye/Face Protection | Safety glasses with side shields or chemical goggles. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes. |
| Respiratory Protection | For routine handling in a well-ventilated area, respiratory protection is not typically required. In case of insufficient ventilation or for spill cleanup, a NIOSH-approved particulate respirator (e.g., N95) is recommended. |

Source:





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References

- 1. NTP Technical Report on the Toxicity Studies of Select Ionic Liquids (1-Ethyl-3-Methylimidazolium Chloride, 1-Butyl-3-Methylimidazolium Chloride, 1-Butyl-1-Methylpyrrolidinium Chloride, and N-Butylpyridinium Chloride) Administered in Drinking Water to Sprague Dawley (Hsd:Sprague Dawley® SD®) Rats and B6C3F1/N Mice - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. 1-Methylimidazolium chloride | C₄H₇ClN₂ | CID 12196634 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. roco.global [roco.global]
- 5. iolitec.de [iolitec.de]
- 6. roco.global [roco.global]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. merckmillipore.com [merckmillipore.com]
- 9. Introduction - NTP Technical Report on the Toxicity Studies of Select Ionic Liquids (1-Ethyl-3-Methylimidazolium Chloride, 1-Butyl-3-Methylimidazolium Chloride, 1-Butyl-1-Methylpyrrolidinium Chloride, and N-Butylpyridinium Chloride) Administered in Drinking Water to Sprague Dawley (Hsd:Sprague Dawley® SD®) Rats and B6C3F1/N Mice - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. Toxicity studies of select ionic liquids (1-ethyl-3-methylimidazolium chloride, 1-butyl-3-methylimidazolium chloride, 1-butyl-1-methylpyrrolidinium chloride, and n-butylpyridinium chloride) administered in drinking water to Sprague Dawley (Hsd:Sprague Dawley SD) rats and B6C3F1/N mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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